

Poly(ethylene isophthalate) Outperforms Poly(ethylene terephthalate) in Gas Barrier Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene phthalate

Cat. No.: B13747183

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A detailed comparison of Poly(ethylene isophthalate) (PEI) and Poly(ethylene terephthalate) (PET) reveals that PEI offers substantially better gas barrier properties, a critical factor for researchers, scientists, and drug development professionals in packaging and material science. This superiority is primarily attributed to the inherent structural differences between the two polymers.

Poly(ethylene isophthalate) (PEI) exhibits significantly lower permeability to gases like carbon dioxide compared to its more common counterpart, Poly(ethylene terephthalate) (PET). This enhanced barrier performance stems from the meta-linkage of the isophthalate monomer in PEI, which restricts the rotational movement of the polymer chains. In contrast, the para-linkage in PET's terephthalate monomer allows for greater chain mobility, creating more transient gaps for gas molecules to permeate.^[1]

While specific quantitative data for oxygen and water vapor transmission rates for PEI are not as widely published as those for PET, the established principles of polymer science and the available data on copolyesters containing isophthalate strongly suggest a similar trend of improved barrier performance in PEI. The incorporation of isophthalate units into the PET polymer chain has been shown to enhance its barrier properties.

Comparative Gas Permeability Data

The following tables summarize typical gas transmission rates for PET. It is important to note that these values can vary depending on factors such as the degree of crystallinity, orientation, and measurement conditions (temperature and relative humidity). For PEI, while exact values are not readily available in publicly accessible literature, it is consistently reported to have a significantly lower gas permeability than PET.

Table 1: Oxygen Transmission Rate (OTR) of PET

Material	OTR (cm ³ /m ² ·24h·atm) at 23°C, 0% RH
Amorphous PET	50 - 150
Semi-crystalline PET	31 - 93

Table 2: Water Vapor Transmission Rate (WVTR) of PET

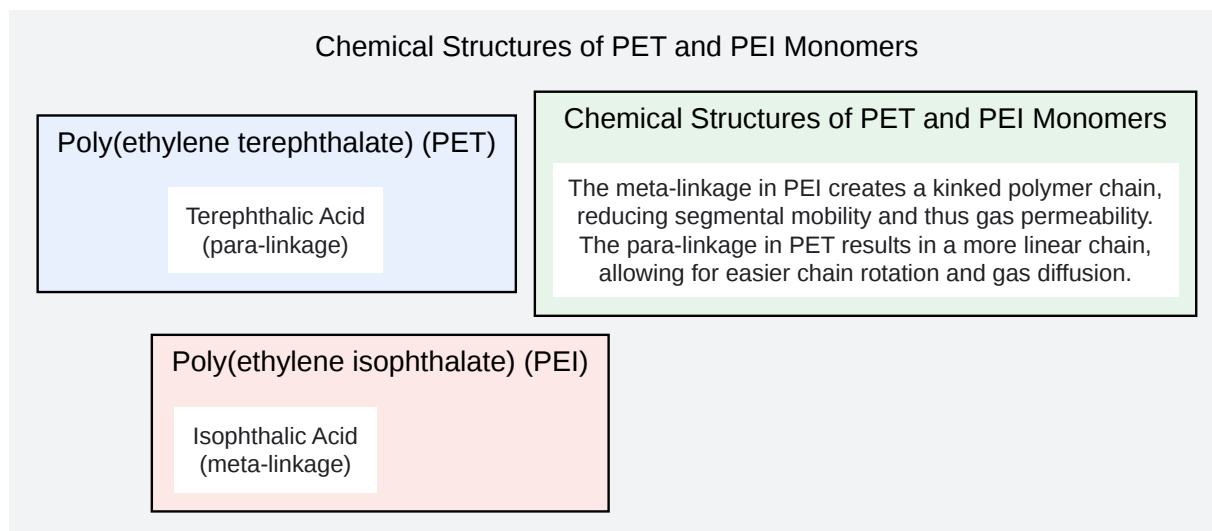
Material	WVTR (g/m ² ·24h) at 38°C, 90% RH
Amorphous/Semi-crystalline PET	3 - 5

Table 3: Carbon Dioxide Transmission Rate (CO₂TR) Comparison

Material	Relative CO ₂ Permeability
Poly(ethylene isophthalate) (PEI)	Substantially Lower
Poly(ethylene terephthalate) (PET)	Higher

The Structural Difference: A Deeper Look

The key to understanding the difference in barrier properties lies in the chemical structure of the aromatic diacid used in the polymerization process.



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Caption: Comparison of the chemical structures of the aromatic diacids in PET and PEI.

The Role of Crystallinity

For semi-crystalline polymers like PET, the degree of crystallinity plays a significant role in determining gas barrier properties. The crystalline regions are generally considered impermeable to gases, forcing gas molecules to take a more tortuous path through the amorphous regions. Therefore, a higher degree of crystallinity generally leads to lower gas permeability.[2] However, the density of the amorphous phase itself also influences permeability.[3] In some cases of PET, increased crystallinity can lead to a less dense amorphous phase, which can partially offset the barrier improvement from the crystalline regions.[3]

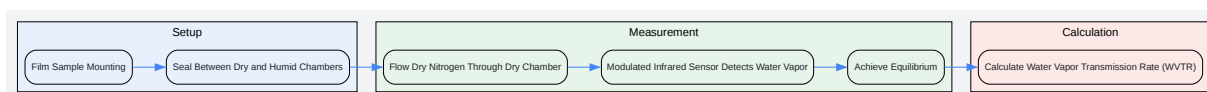
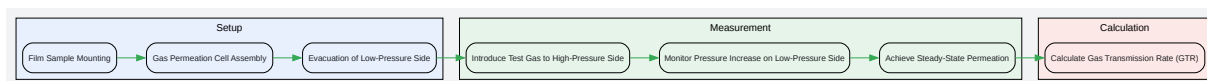
Experimental Protocols for Gas Permeability Measurement

The quantitative data for gas transmission rates are typically determined using standardized experimental methods. Below are summaries of the standard test methods for oxygen and water vapor permeability.

Oxygen Transmission Rate (OTR) Measurement

A common method for determining the OTR of plastic films is the ASTM D1434 - Standard Test Method for Determining Gas Permeability Characteristics of Plastic Film and Sheet.

Workflow for ASTM D1434 (Manometric Method):



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